

PF-477736 solubility and stability in DMSO

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Compound of Interest

Compound Name: PF 477736

Cat. No.: B7910002

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Technical Support Center: PF-477736

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of PF-477736 in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the successful use of PF-477736 in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for PF-477736?

A1: The recommended solvent for reconstituting PF-477736 is high-quality, anhydrous Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of PF-477736 in DMSO?

A2: The solubility of PF-477736 in DMSO is reported to be in the range of >5.2 mg/mL to 100 mg/mL.^{[1][2]} Different sources provide slightly varying solubility data, which is common due to variations in compound purity, DMSO quality, and experimental conditions. For example, some suppliers report a solubility of 84 mg/mL (200.24 mM), while others state 30 mg/mL.^{[3][4]} It is always recommended to perform a small-scale solubility test with your specific batch of the compound and DMSO.

Q3: How should I prepare a stock solution of PF-477736 in DMSO?

A3: To prepare a stock solution, it is recommended to warm the vial of PF-477736 to room temperature before opening. Add the desired volume of fresh, anhydrous DMSO to the vial to achieve the target concentration. To aid dissolution, you can warm the solution briefly at 37°C for about 10 minutes and/or sonicate it in an ultrasonic bath for a short period.^[1]^[5] Ensure the solution is clear and all solid material has dissolved before use.

Q4: How should I store the solid compound and DMSO stock solutions of PF-477736?

A4: Solid PF-477736 should be stored at -20°C.^[1] Stock solutions of PF-477736 in DMSO should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -20°C for short-term storage (up to 1-3 months) or at -80°C for long-term storage (up to 1 year).^[3]^[6]

Q5: Is it normal for PF-477736 to precipitate out of solution when I dilute my DMSO stock in aqueous media?

A5: Yes, it is common for compounds dissolved in a high concentration of DMSO to precipitate when diluted into an aqueous buffer or cell culture medium.^[6] Most of these precipitates should redissolve with gentle mixing, vortexing, or brief warming at 37°C.^[6] It is crucial to ensure the compound is fully redissolved before adding it to your experimental setup.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving PF-477736 in DMSO	1. Low-quality or hydrated DMSO. 2. Compound has not fully reached room temperature. 3. Insufficient mixing.	1. Use fresh, anhydrous (low moisture) DMSO. Moisture can significantly reduce solubility. [3] 2. Allow the vial to equilibrate to room temperature before adding the solvent. 3. Gently warm the solution at 37°C for 10-15 minutes and/or use an ultrasonic bath to facilitate dissolution.[1][5]
Precipitation in DMSO Stock Solution During Storage	1. Stock solution is supersaturated. 2. Fluctuation in storage temperature.	1. Warm the stock solution at 37°C and vortex or sonicate until the precipitate redissolves. If the issue persists, consider preparing a new stock solution at a slightly lower concentration. 2. Ensure consistent storage at -20°C or -80°C.
Precipitation Upon Dilution in Aqueous Media	1. The final concentration of PF-477736 in the aqueous medium exceeds its aqueous solubility. 2. Rapid dilution.	1. Ensure the final concentration is within the aqueous solubility limit of PF-477736. The final DMSO concentration in your experiment should typically be kept low (e.g., <0.5%). 2. Add the DMSO stock solution to the aqueous medium dropwise while vortexing to facilitate mixing and prevent localized high concentrations. Warming the aqueous medium to 37°C may also help.[6]

Inconsistent Experimental Results

1. Degradation of PF-477736 in stock solution. 2. Repeated freeze-thaw cycles. 3. Inaccurate concentration of the stock solution.

1. Prepare fresh stock solutions regularly, especially for long-term experiments. Avoid storing stock solutions for extended periods at -20°C; for longer storage, use -80°C. [2][3] 2. Aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles. [3] 3. Ensure the compound is fully dissolved before making dilutions.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	419.48 g/mol	[1]
Solubility in DMSO	84 mg/mL (200.24 mM)	[3]
>5.2 mg/mL	[1]	
30 mg/mL	[4]	
100 mg/mL	[2]	
Solubility in Water	Insoluble	[3]
Solubility in Ethanol	Insoluble	[3]
Storage of Solid	-20°C for up to 3 years	[2][3]
Storage of DMSO Stock Solution	-80°C for up to 1 year	[3]
-20°C for up to 1 month	[3]	

Experimental Protocols

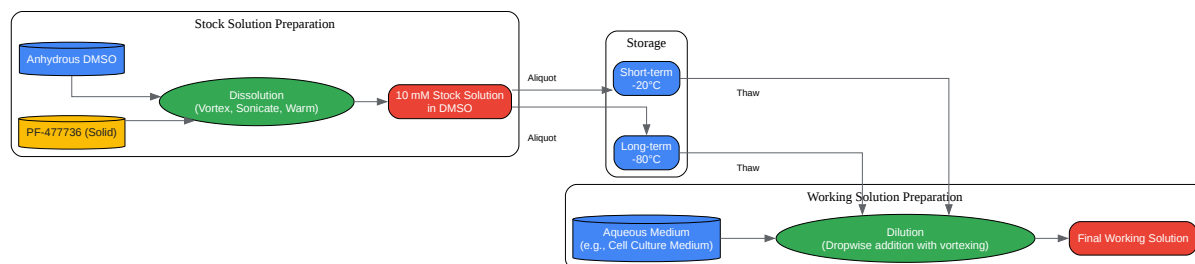
Protocol for Preparation of a 10 mM PF-477736 Stock Solution in DMSO

- Materials:
 - PF-477736 (solid)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Ultrasonic water bath
- Procedure:
 1. Allow the vial containing solid PF-477736 to warm to room temperature before opening.
 2. Calculate the required volume of DMSO to achieve a 10 mM concentration. For example, for 1 mg of PF-477736 (MW: 419.48 g/mol), you will need approximately 238.4 μ L of DMSO.
 3. Add the calculated volume of anhydrous DMSO to the vial of PF-477736.
 4. Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 5. If the compound is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes.
 6. Alternatively, or in combination with sonication, warm the solution in a 37°C water bath for 10-15 minutes, vortexing intermittently.
 7. Visually inspect the solution to ensure it is clear and free of any particulate matter.
 8. Aliquot the stock solution into single-use sterile microcentrifuge tubes.
 9. Store the aliquots at -20°C for short-term use or at -80°C for long-term storage.

Protocol for Diluting PF-477736 DMSO Stock Solution in Aqueous Medium

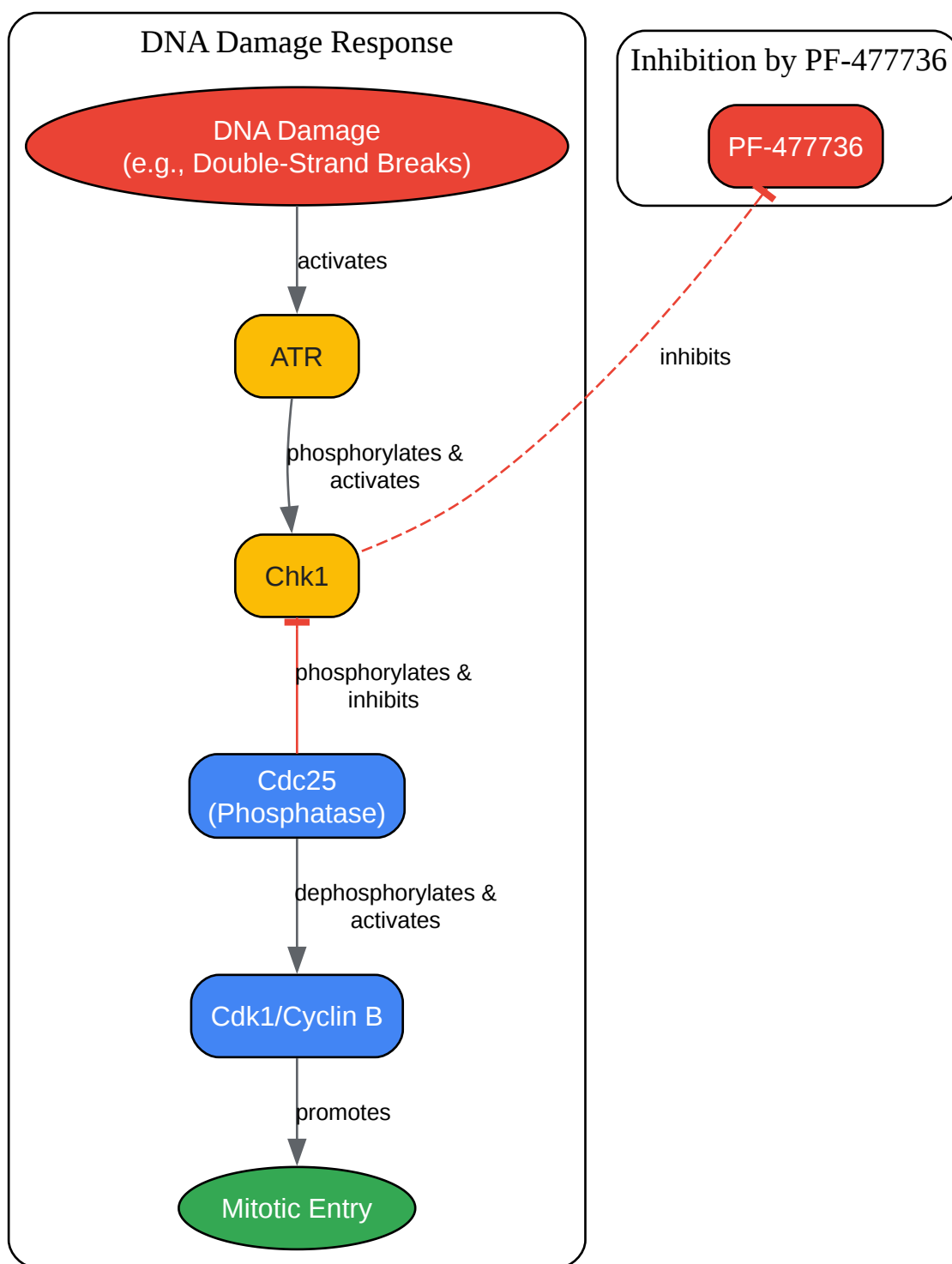
- Materials:
 - 10 mM PF-477736 stock solution in DMSO
 - Pre-warmed (37°C) aqueous medium (e.g., cell culture medium, PBS)
 - Sterile tubes
 - Vortex mixer
- Procedure:
 1. Thaw an aliquot of the 10 mM PF-477736 stock solution at room temperature.
 2. Calculate the volume of the stock solution needed to achieve the desired final concentration in your aqueous medium.
 3. In a sterile tube, add the required volume of the pre-warmed aqueous medium.
 4. While gently vortexing the aqueous medium, add the calculated volume of the PF-477736 DMSO stock solution dropwise.
 5. Continue to vortex for another 30-60 seconds to ensure thorough mixing.
 6. Visually inspect the solution for any signs of precipitation. If a precipitate is observed, continue to mix and warm the solution at 37°C until it is clear.
 7. Use the final diluted solution immediately in your experiment.

Visualizations



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Caption: Experimental workflow for preparing and storing PF-477736 solutions.



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Caption: Simplified Chk1 signaling pathway in response to DNA damage.

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